

A Comprehensive Technical Overview of Disperse Blue 165:1

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Compound of Interest

Compound Name: Disperse blue 165:1

Cat. No.: B15557020

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Disperse Blue 165:1 is a monoazo disperse dye recognized for its vibrant blue coloration.^[1] It is primarily utilized in the textile and plastics industries for dyeing synthetic fibers such as polyester, nylon, and acrylic, as well as for coloring various plastic materials.^[1] Its popularity stems from its excellent colorfastness and stability.^[1]

Physicochemical Properties

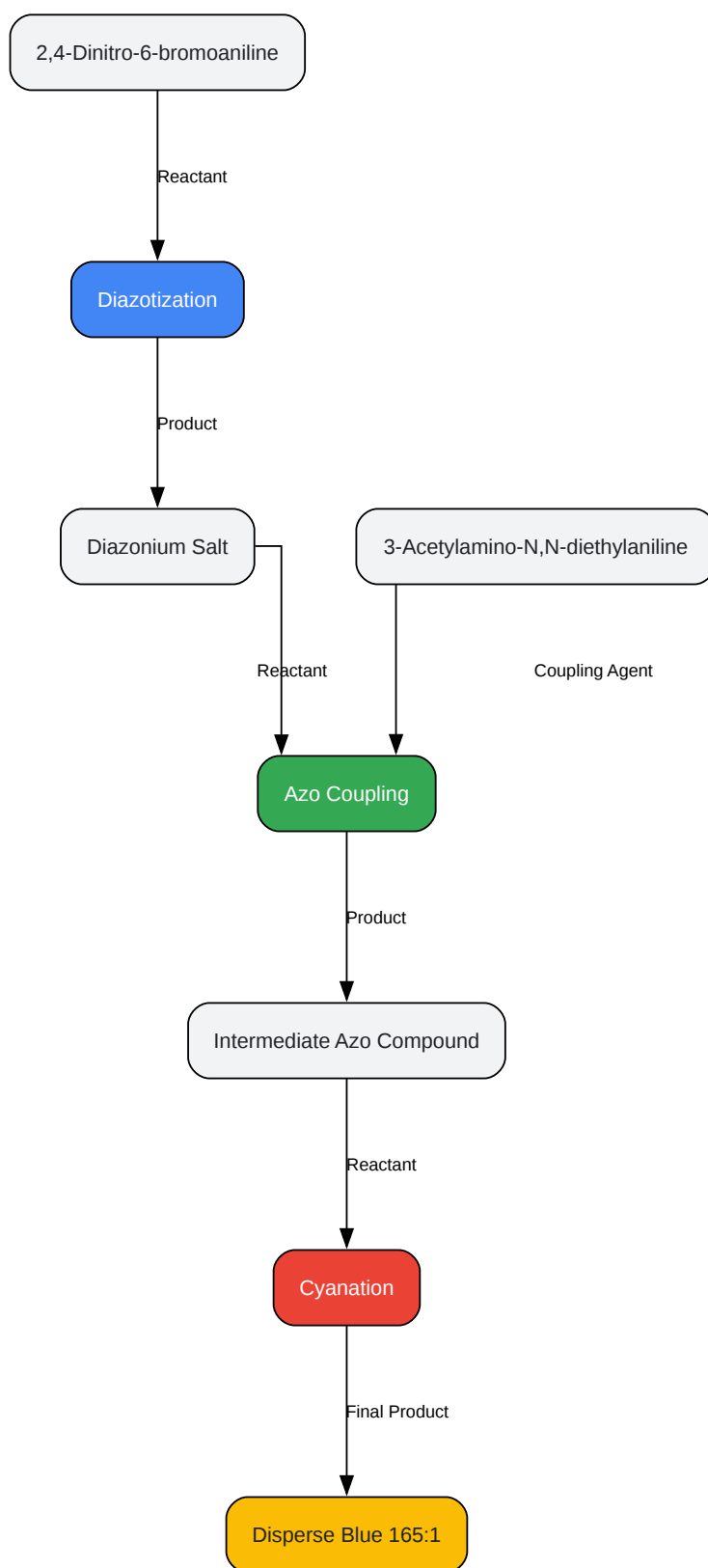
The key physicochemical properties of **Disperse Blue 165:1** are summarized in the table below, providing a quantitative look at its chemical identity and characteristics.

Property	Value
Molecular Formula	C ₁₉ H ₁₉ N ₇ O ₅ ^{[1][2][3][4]}
Molecular Weight	425.40 g/mol ^{[1][3][5]}
CAS Number	86836-00-2 ^{[1][2][6]}
Appearance	Dark blue powder ^{[1][6]}
Boiling Point	698.9 °C at 760 mmHg ^[1]
Density	1.37 g/cm ³ ^[1]
Flash Point	376.5 °C ^[1]

Synthesis of Disperse Blue 165:1

The manufacturing of **Disperse Blue 165:1** involves a multi-step chemical synthesis process. The general method includes the diazotization of 2,4-Dinitro-6-bromoaniline, followed by an azo coupling reaction with 3-Acetylamino-N,N-diethylaniline, and a final cyanation step.^{[2][4][6]}

A simplified workflow of this synthesis process is illustrated in the diagram below.



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Caption: General synthesis workflow for **Disperse Blue 165:1**.

Experimental Protocol: Synthesis

While specific industrial protocols are proprietary, a general laboratory-scale synthesis can be described based on the known reaction steps.

1. Diazotization of 2,4-Dinitro-6-bromoaniline:

- A suspension of 2,4-Dinitro-6-bromoaniline is prepared in a suitable acidic medium (e.g., a mixture of hydrochloric acid and water).
- The mixture is cooled to a low temperature (typically 0-5 °C) using an ice bath to ensure the stability of the resulting diazonium salt.
- A solution of sodium nitrite is added dropwise to the cooled suspension with constant stirring to facilitate the diazotization reaction.

2. Azo Coupling:

- A solution of the coupling agent, 3-Acetylamino-N,N-diethylaniline, is prepared.
- The previously prepared diazonium salt solution is slowly added to the coupling agent solution, maintaining a low temperature and a controlled pH. This electrophilic substitution reaction forms the intermediate azo compound.

3. Cyanation:

- The intermediate azo compound is then subjected to a cyanation reaction. This typically involves heating the intermediate with a cyanide source, such as cuprous cyanide, in a suitable solvent like dimethylformamide (DMF). This step replaces the bromine atoms with cyano groups to yield the final **Disperse Blue 165:1** dye.

4. Isolation and Purification:

- The final product is isolated from the reaction mixture, often through precipitation, followed by filtration.
- The crude dye is then washed and may be further purified to meet specific industry standards.

Due to the nature of **Disperse Blue 165:1** as a commercial dye, publicly available literature does not contain information on its involvement in biological signaling pathways or its applications in drug development. Its primary area of research and application remains within the fields of materials science and industrial chemistry.

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